

Morpholine-4-carboximidamide Hydrobromide: A Technical Data Summary

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Compound of Interest

Compound Name: *Morpholine-4-carboximidamide
Hydrobromide*

Cat. No.: *B128917*

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CAS Number: 157415-17-3

For Researchers, Scientists, and Drug Development Professionals

Abstract

Morpholine-4-carboximidamide hydrobromide is a chemical compound available for research purposes.^{[1][2][3]} This document provides a summary of its publicly available chemical and physical properties. It is important to note that, at the time of this writing, there is a lack of comprehensive public data regarding the biological activity, experimental protocols, and specific applications in drug development for this compound. The information herein is compiled from various chemical supplier databases and should be used for informational purposes in a research context.

Chemical and Physical Properties

The following tables summarize the quantitative data available for **Morpholine-4-carboximidamide hydrobromide**.

Table 1: General Chemical Information

Property	Value	Source(s)
IUPAC Name	morpholine-4-carboximidamide;hydrobromide	[4][5][6][7][8]
Synonyms	MORPHOLINOFORMAMIDINE HYDROBROMIDE, 4-Morpholinylformamidinium hydrobromide	[7][9]
Molecular Formula	C5H12BrN3O	[1][6][9][10][11]
Molecular Weight	210.08 g/mol	[10]
InChI Key	IOHSDHMCZXCESZ-UHFFFAOYSA-N	[4][6]
SMILES	<chem>N=C(N1CCOCC1)N.Br</chem>	[1][5][6]
Purity	≥95% to 98%	[4][10]
Physical Form	Solid; Crystals or powder or crystalline powder	[4][6]
Color	White to pale cream	[6]

Table 2: Physical Constants

Property	Value	Source(s)
Melting Point	155-165°C	[9]
Boiling Point	222.6 °C at 760 mmHg (Predicted)	[9]
Flash Point	88.4 °C (Predicted)	[9]
Water Solubility	Soluble	[9]

Table 3: Safety and Handling Information

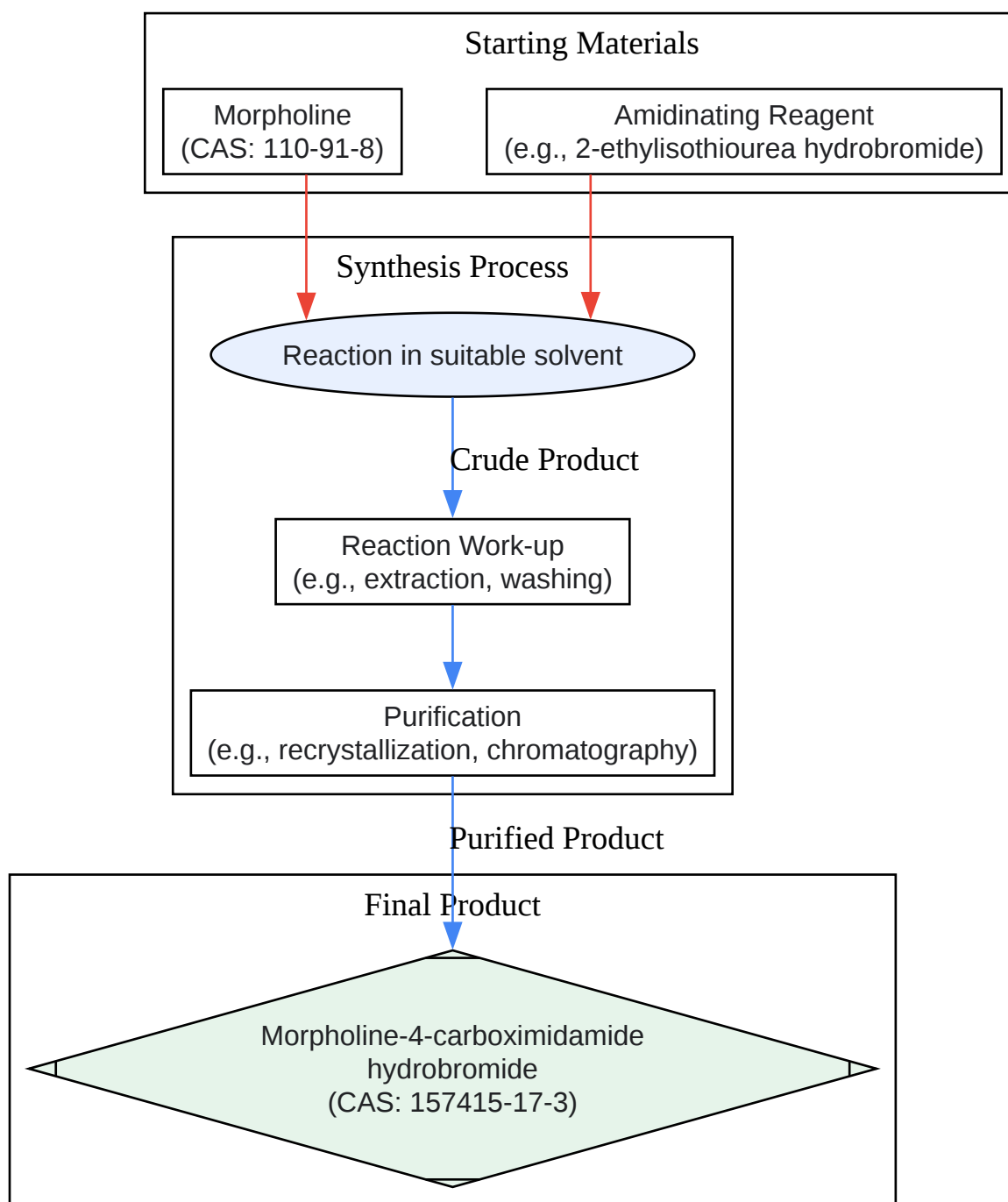
Aspect	Information	Source(s)
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[4]
Precautionary Statements	P260, P271, P280, P304+P340, P305+P351+P338, P403+P233, P405, P501	[4]
Storage	Ambient temperature, under inert gas (Argon or Nitrogen) at 2-8°C is also noted.	[4][9][10]
Sensitivity	Hygroscopic	[9]

Potential Applications and Research Context

Morpholine-4-carboximidamide hydrobromide is listed as an active pharmaceutical intermediate.[6][12] The morpholine moiety is a recognized pharmacophore in medicinal chemistry, known to be present in various compounds with a wide range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[13] The carboximidamide functional group suggests potential for mimicking peptide interactions, which could be relevant in enzyme studies. However, it must be reiterated that no specific biological activity has been published for **Morpholine-4-carboximidamide hydrobromide** itself.

Conceptual Synthesis Workflow

While specific experimental protocols for the synthesis of this compound are not detailed in the public domain, a general workflow can be conceptualized based on its structure and listed upstream products.



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Caption: Conceptual workflow for the synthesis of **Morpholine-4-carboximidamide hydrobromide**.

Conclusion

Morpholine-4-carboximidamide hydrobromide is a readily available chemical for research and development. While its physical and chemical properties are documented, a significant gap exists in the public scientific literature regarding its biological effects and detailed experimental applications. Researchers and drug development professionals are encouraged to view this compound as a building block or starting point for further investigation, with the understanding that its biological activity profile is yet to be established. Any use of this compound should be preceded by a thorough in-house evaluation of its properties and safety.

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